

Proper Disposal Procedures for 5-Hydroxy-4-octanone

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Compound of Interest

Compound Name: 5-Hydroxy-4-octanone

Cat. No.: B1296008

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This document provides comprehensive guidance on the proper disposal of **5-Hydroxy-4-octanone**, ensuring the safety of laboratory personnel and compliance with standard environmental regulations. The following procedures are designed for researchers, scientists, and drug development professionals.

Essential Safety and Handling Information

5-Hydroxy-4-octanone is a yellowish liquid with a sweet, buttery odor.^{[1][2]} While it is not classified as a hazardous substance under the Globally Harmonized System (GHS) criteria according to numerous reports, it is crucial to handle it with appropriate laboratory precautions.^[3] It is almost insoluble in water but soluble in alcohol.^[1]

Quantitative Data Summary

The following table summarizes the key physical and chemical properties of **5-Hydroxy-4-octanone**.

Property	Value	Source
Molecular Formula	C8H16O2	[3]
Molecular Weight	144.21 g/mol	[3]
Appearance	Yellowish liquid	[1]
Boiling Point	187.7 °C at 760 mmHg	[1]
Flash Point	175 °F (79.4 °C)	[2]
Density	0.916 g/mL at 25 °C	[2]
Water Solubility	Almost insoluble	[1]
Solubility in Alcohol	Soluble	[1]

Experimental Protocol: Waste Disposal Workflow

The proper disposal of **5-Hydroxy-4-octanone** is contingent on its classification as non-hazardous waste, primarily determined by its flashpoint. With a flashpoint of 79.4°C (175°F), it is above the 60°C (140°F) threshold for ignitable hazardous waste, simplifying its disposal.

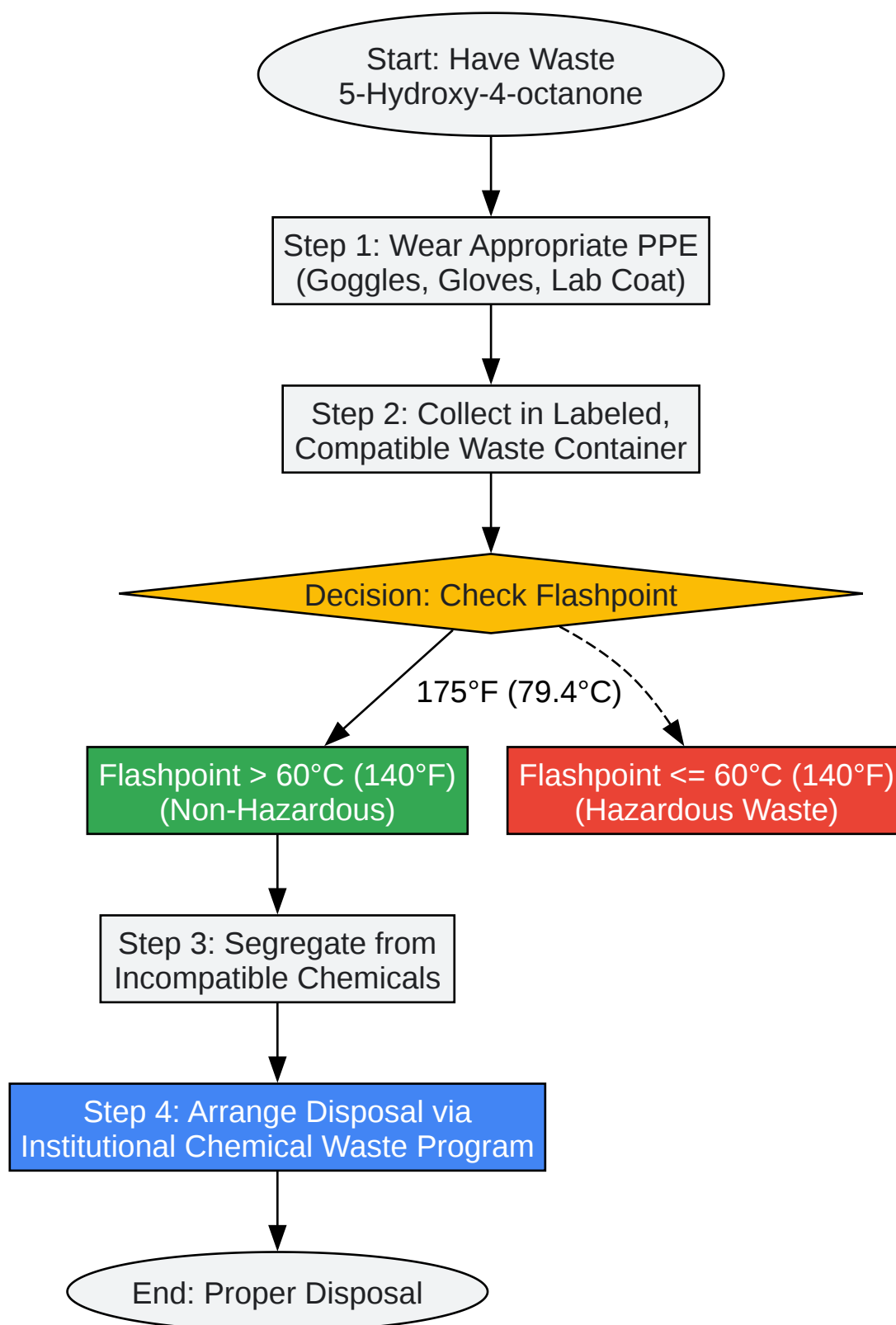
Step-by-Step Disposal Procedure:

- Personal Protective Equipment (PPE): Before handling, ensure appropriate PPE is worn, including safety goggles, chemical-resistant gloves (nitrile or neoprene), and a lab coat.
- Waste Collection:
 - Collect waste **5-Hydroxy-4-octanone** in a designated, leak-proof container made of a compatible material (e.g., glass or polyethylene).
 - The container must be clearly labeled as "Waste **5-Hydroxy-4-octanone**" or with a similar identifier. Do not use chemical abbreviations.
 - Ensure the container's cap is securely fastened when not in use to prevent spills or vapor release.
- Waste Segregation:

- Store the waste container in a designated, well-ventilated waste accumulation area.
- Crucially, segregate the container from incompatible materials, particularly strong oxidizing agents, acids, and bases.
- While not classified as flammable hazardous waste, it is good practice to store it away from ignition sources.
- Disposal Pathway:
 - Do not pour **5-Hydroxy-4-octanone** down the drain. Its insolubility in water can lead to plumbing issues and environmental contamination.
 - Arrange for disposal through your institution's chemical waste program. Even though it is not federally classified as hazardous waste, institutional or local regulations may have specific requirements.
 - Contact your institution's Environmental Health & Safety (EH&S) department to schedule a pickup or to confirm their specific procedures for non-hazardous chemical waste.
- Spill Cleanup:
 - In the event of a small spill, absorb the liquid with an inert absorbent material (e.g., vermiculite, sand, or commercial sorbent pads).
 - Collect the contaminated absorbent material into a sealed container.
 - Label the container as "Spill Debris with **5-Hydroxy-4-octanone**" and dispose of it through the chemical waste program.
 - For large spills, evacuate the area and contact your institution's emergency response team.

Mandatory Visualization

The following diagram illustrates the decision-making workflow for the disposal of **5-Hydroxy-4-octanone**.



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Caption: Disposal workflow for **5-Hydroxy-4-octanone**.

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